

An In-depth Technical Guide to Diphenylbutanes: Nomenclature, Properties, and Synthesis

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Compound of Interest

Compound Name: 1,1-Diphenylbutane

Cat. No.: B1605752

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Introduction

The query for "**1,1-Diphenylbutane**" presents a notable ambiguity within chemical literature and databases. While the structure can be hypothetically drawn, it represents a geminal-diphenylalkane, a class of compounds that can exhibit steric strain and may be less common than their isomers. Searches for this specific compound predominantly yield information on its more stable and well-documented isomers: 1,2-Diphenylbutane, 1,3-Diphenylbutane, and 1,4-Diphenylbutane. This technical guide will provide a comprehensive overview of these isomers, addressing their IUPAC nomenclature, synonyms, physicochemical properties, and detailed experimental protocols for their synthesis. This approach aims to provide a thorough resource for researchers, scientists, and drug development professionals by focusing on the scientifically established isomers of diphenylbutane.

Isomeric Landscape of Diphenylbutane

The structural diversity of diphenylbutane arises from the various possible arrangements of the two phenyl groups on the four-carbon butane chain. The following diagram illustrates the relationship between the hypothetical **1,1-Diphenylbutane** and its more prevalent isomers.

Figure 1: Logical relationship illustrating the ambiguity of "**1,1-Diphenylbutane**" and its connection to documented isomers.

1,2-Diphenylbutane

IUPAC Name and Synonyms

Identifier	Value
IUPAC Name	1-phenylbutan-2-ylbenzene[1]
CAS Number	5223-59-6[2][3]
Synonyms	Benzene, 1,1'-(1-ethyl-1,2-ethanediyl)bis-

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈	[2][4]
Molecular Weight	210.31 g/mol	[2][4]
Density	1.009 g/mL	[5]
Enthalpy of Combustion (liquid)	-8891 kJ/mol	[2]

1,3-Diphenylbutane

IUPAC Name and Synonyms

Identifier	Value
IUPAC Name	4-phenylbutan-2-ylbenzene[6]
CAS Number	1520-44-1[7][8]
Synonyms	Butane-1,3-diyl dibenzene, 1,1'-(1-Methyl-1,3-propanediyl)bis[benzene], 2,4-Diphenylbutane

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈	[8]
Molecular Weight	210.32 g/mol	[8]
Appearance	Colourless Oil	[8]
Boiling Point	295 °C	[9]
Storage Temperature	2-8°C in an amber vial, under refrigeration.	[8]

1,4-Diphenylbutane

IUPAC Name and Synonyms

Identifier	Value
IUPAC Name	4-phenylbutylbenzene[10][11]
CAS Number	1083-56-3[10][11]
Synonyms	Butane, 1,4-diphenyl-, 1,1'-(1,4-butanediyl)bisbenzene, (4-Phenylbutyl)benzene

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈	[12]
Molecular Weight	210.31 g/mol	[12]
Appearance	Colorless to light yellow crystal or solid.[13]	
Melting Point	52-53 °C	[11][13]
Boiling Point	122-128 °C at 2 mmHg	[11][13]
Solubility	Good solubility in organic solvents, poor solubility in water.[13]	

Experimental Protocols

Synthesis of 1,4-Diphenylbutane

A method for the synthesis of 1,4-diphenylbutane involves the use of toluene as a starting material.^[14]

Materials:

- Toluene
- n-Butyllithium (n-BuLi) (2.5 M in hexane)
- Tetrahydrofuran (THF)
- 1,2-dichloroethane
- Anhydrous magnesium sulfate
- Argon gas

Procedure:

- Under an argon atmosphere, add 10 mL of toluene to a dry reaction vessel at 20 °C.
- With stirring, slowly add 8 mL of n-butyllithium (2.5 M hexane solution) dropwise.
- After the addition is complete, slowly add 10 mL of tetrahydrofuran dropwise.
- Allow the reaction to proceed at 20 °C for 3 hours.
- Slowly add 1,2-dichloroethane dropwise to the reaction mixture.
- After the addition is complete, allow the reaction to proceed for an additional 3 hours.
- Quench the reaction with water.
- Perform a liquid-liquid extraction to separate the organic layer.
- Dry the organic layer with anhydrous magnesium sulfate and filter.

- Purify the product by vacuum distillation to obtain 1,4-diphenylbutane.

A reported yield for a similar synthesis of 1,3-diphenylpropane using methylene chloride was 63%.^[14]

Another general procedure for the synthesis of 1,4-diphenylbutane involves a photocatalytic cross-coupling reaction.^[15]

Materials:

- Aryl-halide (e.g., Iodobenzene)
- Ir(dtbbpy)(ppy)₂PF₆ (photocatalyst)
- NiCl₂·glyme (nickel catalyst)
- N,N,N',N'-tetramethylethylenediamine (TMEDA)
- N,N-diisopropylethylamine (DIPEA)
- Acetonitrile (MeCN)
- Ethylene
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate

Procedure:

- To a 10 mL Schlenk flask equipped with a magnetic stirrer bar, add the aryl-halide (0.2 mmol, 1 equiv.), Ir(dtbbpy)(ppy)₂PF₆ (1.8 mg, 0.002 mmol, 1 mol%), and NiCl₂·glyme (4.4 mg, 0.02 mmol, 10 mol%) in MeCN (4.0 mL).
- Seal the flask and degas the mixture by vacuum evacuation followed by backfilling with ethylene three times.

- Subsequently add TMEDA (60 μ L, 2 equiv.) and DIPEA (70 μ L, 2 equiv.) in this order.
- Irradiate the mixture with a blue LED (18 W) with an ethylene balloon for 24 hours at 25 °C.
- Monitor the reaction progress by gas chromatography (GC).
- Upon completion, add water (30 mL) and extract with ethyl acetate (3 x 10 mL).
- Combine the organic layers, wash with brine (3 times), and dry over anhydrous Na_2SO_4 .
- Concentrate the solution under reduced pressure.
- Purify the residue by flash column chromatography (hexane or hexane/ethyl acetate) to yield 1,4-diphenylbutane.

A reported yield for this type of reaction is 87%.[\[15\]](#)

Biological Activities and Applications

While specific signaling pathways involving diphenylbutanes are not extensively documented, these compounds are utilized in various research contexts:

- 1,3-Diphenylbutane has been employed in analytical and biological studies for the identification of print-related contaminants in food packaging.[\[8\]](#) It also serves as a model compound for studying the degradation and recycling of polystyrene, with research focusing on its acid-catalyzed aerobic oxidation.[\[7\]](#)
- 1,4-Diphenylbutane is used as an intermediate in the synthesis of specialty chemicals and pharmaceuticals.[\[11\]](#) Its conformational properties have been studied to understand non-covalent interactions in larger molecules.[\[11\]](#)

Conclusion

While the term "**1,1-Diphenylbutane**" is ambiguous, its isomers, particularly 1,2-, 1,3-, and 1,4-diphenylbutane, are well-characterized compounds with defined properties and synthetic routes. This guide provides a detailed overview of these isomers, offering valuable information for researchers in organic synthesis, materials science, and analytical chemistry. The provided experimental protocols offer practical guidance for the preparation of these important chemical

building blocks. Further research into the biological activities of these compounds could reveal novel applications in drug discovery and development.

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